

How to dissolve and store WAY-600 for experiments

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Compound of Interest

Compound Name: WAY-658675

Cat. No.: B7806057

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Application Notes and Protocols for WAY-600

For Researchers, Scientists, and Drug Development Professionals

Introduction

WAY-600 is a potent, selective, and ATP-competitive inhibitor of the mammalian target of rapamycin (mTOR). It effectively blocks the activity of both mTOR complex 1 (mTORC1) and mTOR complex 2 (mTORC2), making it a valuable tool for studying a wide range of cellular processes, including cell growth, proliferation, and survival.^[1] These application notes provide detailed protocols for the dissolution and storage of WAY-600, as well as its application in common in vitro and in vivo experiments.

Chemical Properties and Storage

A summary of the key chemical and storage information for WAY-600 is provided below.

Property	Data
Molecular Formula	C ₂₇ H ₃₀ N ₈ O
Molecular Weight	494.58 g/mol
CAS Number	1062159-35-6
Appearance	Crystalline solid
Storage (Dry Powder)	Short-term (days to weeks) at 0-4°C; Long-term (months to years) at -20°C. Shipped at ambient temperature as a non-hazardous chemical.
Stock Solution Storage	Store aliquots at -20°C for up to 1 month or at -80°C for up to 6 months to prevent repeated freeze-thaw cycles. [1]

Dissolution Protocols

WAY-600 exhibits limited solubility in aqueous solutions. The following protocols describe methods for preparing stock and working solutions for in vitro and in vivo studies.

Preparation of Stock Solutions in DMSO

For most in vitro applications, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing concentrated stock solutions.

Materials:

- WAY-600 powder
- Anhydrous DMSO (cell culture grade)
- Sterile, polypropylene microcentrifuge tubes

Protocol:

- Equilibrate the WAY-600 powder to room temperature before opening the vial.

- Aseptically weigh the desired amount of WAY-600 powder.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex or sonicate the solution gently until the WAY-600 is completely dissolved.
- Aliquot the stock solution into sterile, single-use polypropylene tubes to minimize freeze-thaw cycles.
- Store the aliquots as recommended in the storage table.

Preparation of Working Solutions for In Vitro Experiments

Working solutions for cell culture experiments are typically prepared by diluting the DMSO stock solution in the appropriate cell culture medium. It is crucial to ensure the final DMSO concentration is not toxic to the cells (generally <0.5%).

Protocol:

- Thaw a single aliquot of the WAY-600 DMSO stock solution at room temperature.
- Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentrations (e.g., 1-1000 nM).^[1]
- Ensure the final DMSO concentration in the culture medium is below the tolerance level of the specific cell line being used.
- Use the freshly prepared working solutions immediately.

Preparation of Solutions for In Vivo Administration

For in vivo studies, WAY-600 can be formulated in a vehicle suitable for injection. A common vehicle is a mixture of DMSO and corn oil.

Solubility Data for In Vivo Formulation:

Solvent System	Solubility
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| 10% DMSO + 90% Corn Oil | ≥ 2.5 mg/mL (approximately 5.05 mM)[2] |

Protocol for a 10 mg/kg Dose in Mice:

- Dissolve WAY-600 in DMSO to create an initial concentrated solution.
- Add the appropriate volume of corn oil to the DMSO solution to achieve the final desired concentration and a 10% DMSO/90% corn oil ratio.[2]
- Vortex or sonicate the mixture until a clear and homogenous solution is formed.
- The final solution can be administered via intraperitoneal (i.p.) injection.[1][2]

Experimental Protocols

In Vitro Cell Viability Assay

This protocol describes a general method for assessing the effect of WAY-600 on the viability of cancer cell lines.

Protocol:

- Seed cells (e.g., HepG2, Huh-7) in a 96-well plate at a suitable density and allow them to adhere overnight.
- Treat the cells with a range of WAY-600 concentrations (e.g., 1-1000 nM) for various time points (e.g., 24, 48, 72, 96 hours).[1]
- At the end of the treatment period, assess cell viability using a standard method such as the MTT or WST-1 assay, following the manufacturer's instructions.
- Measure the absorbance using a microplate reader and calculate the percentage of cell viability relative to a vehicle-treated control.

In Vivo Tumor Xenograft Study

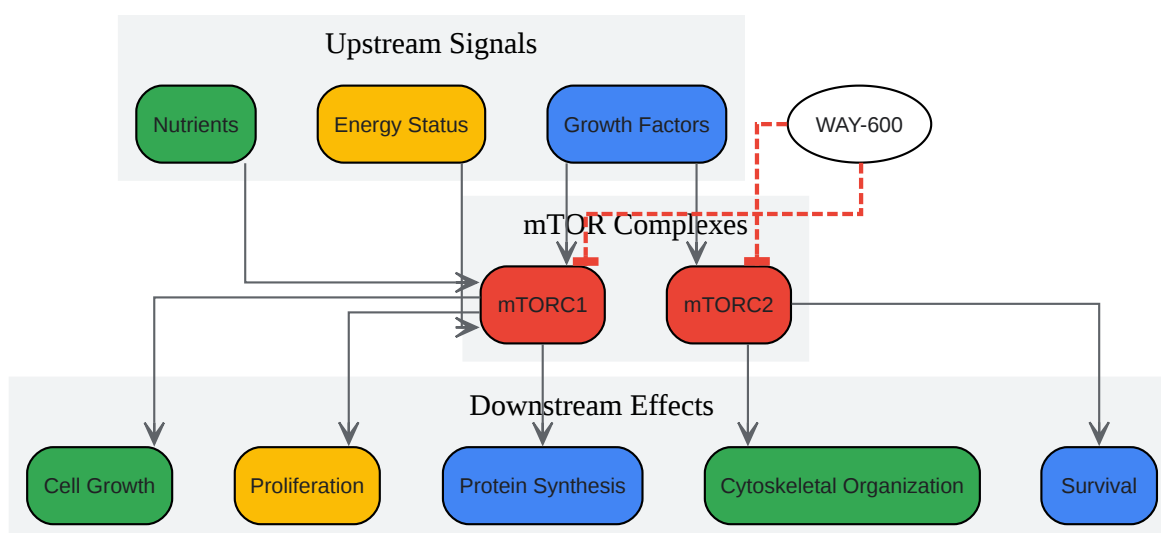
This protocol provides a general guideline for evaluating the anti-tumor efficacy of WAY-600 in a mouse xenograft model.

Protocol:

- Inject tumor cells (e.g., HepG2) subcutaneously into the flank of immunocompromised mice.
- Once tumors reach a palpable size, randomize the mice into treatment groups (e.g., vehicle control, WAY-600).
- Administer WAY-600 daily at a dose of 10 mg/kg via intraperitoneal injection.[\[1\]](#)[\[2\]](#)
- Monitor tumor growth by measuring tumor volume with calipers at regular intervals.
- Monitor the body weight and overall health of the mice throughout the study.
- At the end of the study, euthanize the mice and excise the tumors for further analysis.

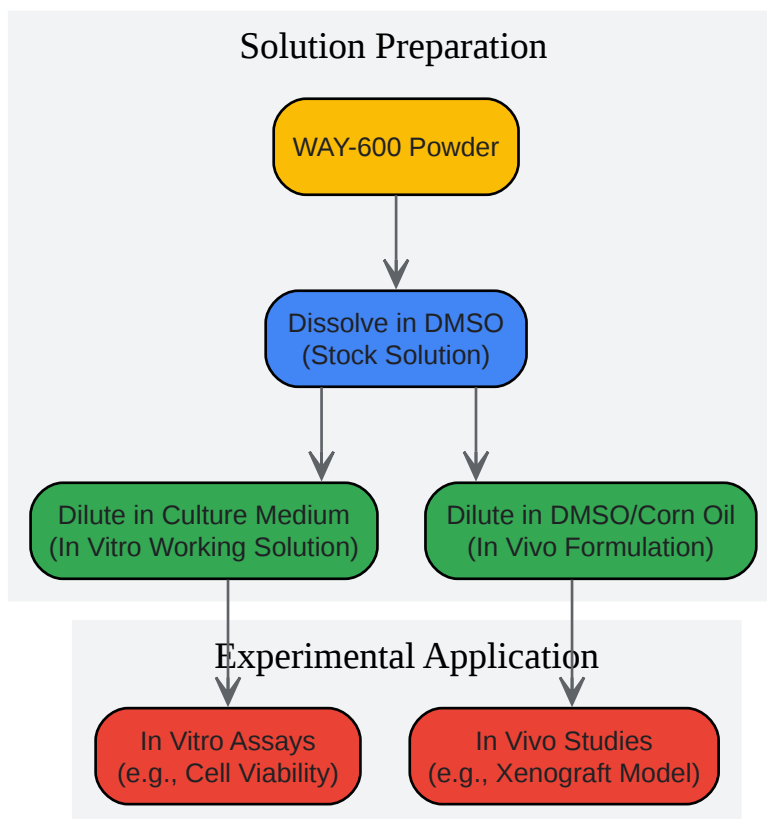
Signaling Pathway and Workflow Diagrams

The following diagrams illustrate the mTOR signaling pathway targeted by WAY-600 and the experimental workflows for its preparation and use.



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Caption: WAY-600 inhibits both mTORC1 and mTORC2 signaling pathways.



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Caption: Experimental workflow for preparing and using WAY-600.

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References

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